

Application Notes and Protocols for Broth Microdilution Antimicrobial Susceptibility Testing of Davercin

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Compound of Interest

Compound Name: *Davercin*

Cat. No.: *B8055496*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Davercin is an antimicrobial agent whose active component is erythromycin, a macrolide antibiotic.[1][2][3][4] Erythromycin functions by inhibiting protein synthesis in susceptible organisms through binding to the 50S ribosomal subunits.[1][4] This document provides detailed application notes and protocols for determining the antimicrobial susceptibility of bacterial strains to **Davercin** using the broth microdilution method. This method is a standardized and widely used technique for determining the Minimum Inhibitory Concentration (MIC) of an antimicrobial agent, which is the lowest concentration that prevents visible growth of a microorganism.[5][6] The protocols described are based on established guidelines, such as those from the Clinical and Laboratory Standards Institute (CLSI).[7]

Data Presentation

The expected Minimum Inhibitory Concentration (MIC) ranges for erythromycin against common quality control bacterial strains are summarized in the table below. These values are critical for validating the accuracy and reproducibility of the broth microdilution assay.

| Quality Control Strain | Antimicrobial Agent | Expected MIC Range (µg/mL) |
|---------------------------------------|---------------------|----------------------------|
| Staphylococcus aureus ATCC® 29213™ | Erythromycin | 0.25 - 1 |
| Enterococcus faecalis ATCC® 29212™ | Erythromycin | 1 - 4 |
| Streptococcus pneumoniae ATCC® 49619™ | Erythromycin | 0.03 - 0.12 |
| Haemophilus influenzae ATCC® 49247™ | Erythromycin | 1 - 4 |

Experimental Protocols

This section details the step-by-step methodology for performing the broth microdilution assay for **Davercin** (erythromycin).

Materials:

- **Davercin** (or Erythromycin analytical standard)
- 96-well sterile microtiter plates with round or conical bottoms[8][9]
- Cation-adjusted Mueller-Hinton Broth (CAMHB)[8]
- Bacterial strains for testing (including quality control strains)
- Sterile saline (0.85%) or phosphate-buffered saline (PBS)
- McFarland 0.5 turbidity standard[9]
- Sterile reservoirs and multichannel pipettes[9]
- Spectrophotometer or turbidimeter
- Incubator (35°C ± 2°C)[8]

- Sterile culture tubes and loops

Protocol:

1. Preparation of **Davercin** (Erythromycin) Stock Solution:

- Prepare a stock solution of erythromycin of known concentration (e.g., 1280 µg/mL) in a suitable solvent as specified by the manufacturer.
- Further dilutions will be made from this stock solution in CAMHB.

2. Preparation of Bacterial Inoculum:

- From a fresh (18-24 hour) culture plate, select 3-5 isolated colonies of the test organism.
- Suspend the colonies in sterile saline or PBS.
- Adjust the turbidity of the bacterial suspension to match the 0.5 McFarland standard. This corresponds to approximately $1-2 \times 10^8$ CFU/mL.[\[10\]](#)
- Within 15 minutes of preparation, dilute this standardized suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in each well of the microtiter plate.
[\[8\]](#)

3. Serial Dilution of **Davercin** in Microtiter Plate:

- Dispense 100 µL of sterile CAMHB into wells 2 through 12 of a 96-well microtiter plate.
- Add 200 µL of the appropriate concentration of **Davercin** (erythromycin) solution to well 1.
- Perform a two-fold serial dilution by transferring 100 µL from well 1 to well 2, mixing thoroughly, and then transferring 100 µL from well 2 to well 3, and so on, until well 10. Discard 100 µL from well 10.
- Well 11 should serve as the growth control (containing only CAMHB and the bacterial inoculum).
- Well 12 should serve as the sterility control (containing only uninoculated CAMHB).

4. Inoculation of the Microtiter Plate:

- Using a multichannel pipette, inoculate each well (from 1 to 11) with the prepared bacterial suspension. The final volume in each well should be 200 μ L.[9]

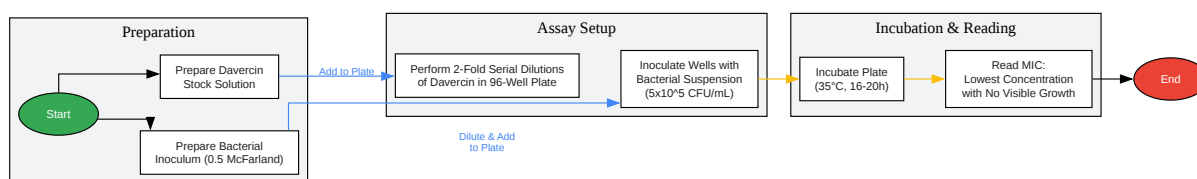
5. Incubation:

- Cover the microtiter plate with a lid to prevent evaporation and contamination.
- Incubate the plate at $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$ for 16-20 hours in ambient air.[8]

6. Determination of Minimum Inhibitory Concentration (MIC):

- After incubation, visually inspect the plate for bacterial growth. The MIC is the lowest concentration of **Davercin** (erythromycin) at which there is no visible growth (i.e., the well is clear).[6]
- A reading mirror can be used to facilitate the observation of the presence or absence of a bacterial pellet at the bottom of the wells.[9]
- The growth control well (well 11) should show distinct turbidity, and the sterility control well (well 12) should remain clear.

Mandatory Visualization



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References

- 1. Davercin | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 2. oladoctor.com [oladoctor.com]
- 3. medicine-onlinee.org [medicine-onlinee.org]
- 4. pillintrip.com [pillintrip.com]
- 5. Methods for Antimicrobial Susceptibility Testing for Human Mycoplasmas; Approved Guideline - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 6. emedicine.medscape.com [emedicine.medscape.com]
- 7. M07 | Methods for Dilution Antimicrobial Susceptibility Tests for Bacteria That Grow Aerobically [clsi.org]
- 8. goldbio.com [goldbio.com]
- 9. rr-asia.woah.org [rr-asia.woah.org]
- 10. Antimicrobial Susceptibility Testing (Microdilution Technique) – NC DNA Day Blog [ncdnadayblog.org]
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